

Unveiling the Metabolic Path: A Comparative Guide to Clotiazepam and its Metabolite, Desmethylclotiazepam

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Compound of Interest

Compound Name: Desmethylclotiazepam

Cat. No.: B116832

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This guide provides a comprehensive validation of **desmethylclotiazepam** as a primary metabolite of the thienodiazepine, clotiazepam. Through a comparative analysis based on experimental data, this document outlines the metabolic transformation, pharmacokinetic profiles, and analytical methodologies for the simultaneous quantification of both compounds. All quantitative data is presented in structured tables for clear comparison, and detailed experimental protocols for key analytical methods are provided.

Metabolic Pathway of Clotiazepam

Clotiazepam undergoes hepatic metabolism primarily through oxidation, leading to the formation of its major active metabolite, **desmethylclotiazepam**. This biotransformation is catalyzed by several cytochrome P450 enzymes, including CYP3A4, CYP2B6, CYP2C18, and CYP2C19. The metabolic cascade can be visualized as follows:

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